Latamoxef Sodium (CAS 64953-12-4): A Technical Guide to its Research Applications

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Compound of Interest		
Compound Name:	Latamoxef sodium	
Cat. No.:	B1677418	Get Quote

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Introduction

Latamoxef sodium, also known as Moxalactam sodium, is a synthetic oxa-β-lactam antibiotic with the CAS number 64953-12-4.[1][2][3] Structurally related to cephalosporins, it exhibits a broad spectrum of antibacterial activity against both Gram-positive and Gram-negative aerobic and anaerobic bacteria.[1][4] Notably, Latamoxef possesses stability against many β-lactamase enzymes, which are a common cause of bacterial resistance to β-lactam antibiotics.[1][5] This technical guide provides an in-depth overview of the research applications of **Latamoxef sodium**, focusing on its mechanism of action, pharmacokinetic properties, and key experimental findings. Although it is no longer available in some countries, including the United States, it is still utilized in others and remains a valuable tool for in vitro and in vivo research in antibacterial drug discovery.[6][7]

Physicochemical Properties

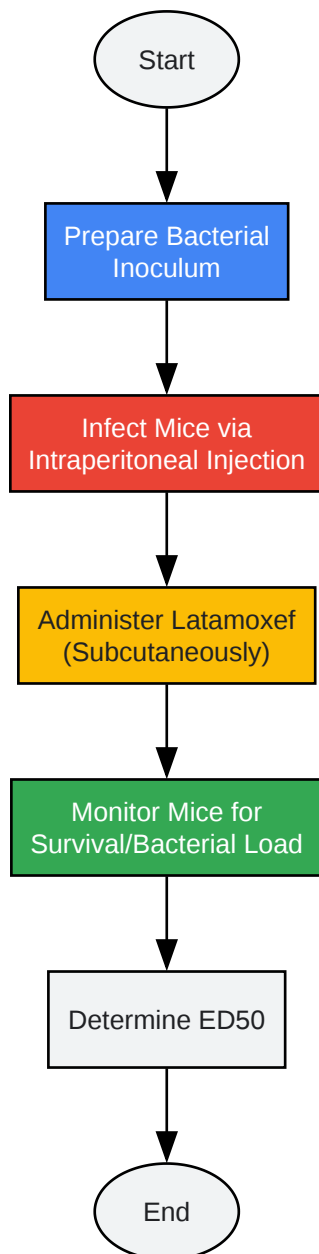| Property	Value
CAS Number	64953-12-4[1][2]
Molecular Formula	C20H18N6Na2O9S[2][8]
Molecular Weight	564.44 g/mol [2]
Synonyms	Moxalactam sodium, Lamoxactam sodium, LY-127935 sodium[1]
Solubility	Water[2][8]

Mechanism of Action

Latamoxef sodium exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[2][5] The primary target of Latamoxef is a group of enzymes known as penicillin-binding proteins (PBPs).[5][7][9] By acylating these essential enzymes, Latamoxef blocks the final transpeptidation step in peptidoglycan synthesis, a critical component of the bacterial cell wall. [5][9] This disruption of cell wall integrity leads to cell lysis and ultimately, bacterial death.[2][5] The 7-alpha-methoxy substituent in its structure provides resistance to hydrolysis by many β-lactamases.[5]

Mechanism of Action of Latamoxef Sodium

Latamoxef Sodium

↓ Inhibits

Penicillin-Binding Proteins (PBPs)

↓ Catalyzes

Peptidoglycan Synthesis

Maintains → Bacterial Cell Wall Integrity

Disruption leads to → Cell Lysis & Bacterial Death
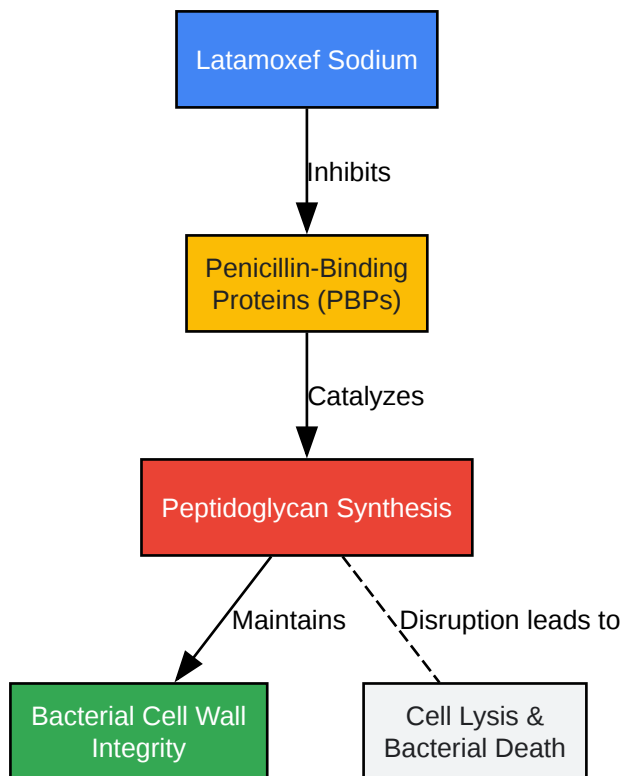
Workflow for Mouse Intraperitoneal Infection Model

```
        ┌─────────┐
        │  Start  │
        └─────────┘
             │
             ▼
   ┌───────────────────┐
   │ Prepare Bacterial │
   │     Inoculum      │
   └───────────────────┘
             │
             ▼
   ┌───────────────────┐
   │  Infect Mice via  │
   │ Intraperitoneal   │
   │     Injection     │
   └───────────────────┘
             │
             ▼
   ┌───────────────────┐
   │ Administer Latamoxef │
   │  (Subcutaneously) │
   └───────────────────┘
             │
             ▼
   ┌───────────────────┐
   │  Monitor Mice for │
   │Survival/Bacterial Load│
   └───────────────────┘
             │
             ▼
   ┌───────────────────┐
   │  Determine ED50   │
   └───────────────────┘
             │
             ▼
        ┌─────────┐
        │   End   │
        └─────────┘
```

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